

# An In-depth Technical Guide to Methoxyacetaldehyde: Safety and Handling Precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methoxyacetaldehyde

Cat. No.: B081698

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **methoxyacetaldehyde**, a crucial reagent in various chemical syntheses. Adherence to these guidelines is paramount to ensure a safe laboratory environment and prevent accidental exposure.

## Hazard Identification and Classification

**Methoxyacetaldehyde** is a hazardous chemical that requires careful handling. Its primary dangers are its flammability and toxicity. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).<sup>[1][2][3]</sup>

| Hazard Class                      | Category | Hazard Statement                                 |
|-----------------------------------|----------|--|
| Flammable Liquids                 | 2        | H225: Highly flammable liquid and vapor.[1][3]   |
| Acute Toxicity, Oral              | 4        | H302: Harmful if swallowed.[3]                   |
| Acute Toxicity, Dermal            | 4        | H312: Harmful in contact with skin.[3]           |
| Serious Eye Damage/Eye Irritation | 2        | H319: Causes serious eye irritation.[1][2]       |
| Skin Sensitization                | 1        | H317: May cause an allergic skin reaction.[1][2] |

Signal Word: Danger[1][3]

Pictograms:

- Flame
- Exclamation Mark
- Health Hazard

## Physical and Chemical Properties

Understanding the physical and chemical properties of **methoxyacetaldehyde** is essential for its safe handling and storage.

| Property            | Value                                 |
|---------------------|---------------------------------------|
| Molecular Formula   | C3H6O2[2][4]                          |
| Molecular Weight    | 74.08 g/mol [2][3]                    |
| Boiling Point       | 41.5°C at 760 mmHg[4]                 |
| Flash Point         | -38.9°C (-38.0°F) (estimated)[5]      |
| Density             | 0.906 g/cm <sup>3</sup> [4]           |
| Vapor Pressure      | 406.3 mmHg at 25°C (estimated)[5]     |
| Solubility in Water | 9.39e+004 mg/L at 25°C (estimated)[5] |

## Toxicity Data

The following table summarizes the available acute toxicity data for **methoxyacetaldehyde**. It is important to note that these values are indicative of the substance's potential toxicity and all direct contact should be avoided.

| Test Type                           | Route of Exposure | Species | Dose       | Reference |
|-------------------------------------|-------------------|---------|------------|-----------|
| LD50 (Lethal Dose, 50%)             | Oral              | Rat     | 2330 mg/kg | [2][5]    |
| LDLo (Lowest Published Lethal Dose) | Intraperitoneal   | Rat     | 487 mg/kg  | [5]       |
| LD50 (Lethal Dose, 50%)             | Skin              | Rabbit  | 1170 mg/kg | [5]       |

## Experimental Protocols

Detailed experimental protocols for determining the specific quantitative data cited above (e.g., LD50, flash point) are not publicly available in standard safety literature. This data is typically

generated through standardized testing methodologies outlined by organizations such as the OECD (Organisation for Economic Co-operation and Development) or ASTM International.

General Methodological Approach:

- **Acute Toxicity (LD50):** These studies typically involve administering the substance to laboratory animals (e.g., rats, rabbits) via different routes of exposure (oral, dermal, inhalation) at varying concentrations. The dose at which 50% of the test population succumbs is determined. These experiments are conducted under strict ethical guidelines and controlled laboratory conditions.
- **Flash Point:** The flash point is determined using either a closed-cup or open-cup apparatus. The substance is heated at a controlled rate, and an ignition source is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors of the substance ignite.

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **methoxyacetaldehyde** to prevent exposure.<sup>[1][6]</sup>

| Body Part  | Required PPE   | Specifications and Remarks   |
|--|--|--|
| Eyes/Face  | Tightly fitting safety goggles with side-shields or a face shield.   | Must conform to EN 166 (EU) or NIOSH (US) standards. <a href="#">[1]</a> <a href="#">[6]</a>   |
| Skin   | Chemical-impermeable gloves (e.g., Nitrile, Neoprene).   | Gloves must be inspected before use and changed immediately if contaminated. <a href="#">[1]</a> <a href="#">[6]</a>                 |
| Flame-retardant and impervious clothing (lab coat or coveralls). | Should be worn to protect against splashes and fire hazards. <a href="#">[1]</a>   |  |
| Respiratory  | A full-face respirator with appropriate cartridges should be used if exposure limits are exceeded or if irritation is experienced. | All handling should be conducted in a well-ventilated area, preferably a chemical fume hood. <a href="#">[1]</a> <a href="#">[6]</a> |

## Safe Handling and Storage

### Handling:

- Handle in a well-ventilated place, preferably within a chemical fume hood.[\[1\]](#)
- Wear suitable protective clothing, gloves, and eye/face protection.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[6\]](#)
- Use non-sparking tools and explosion-proof equipment to prevent ignition.[\[1\]](#)[\[7\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[1\]](#)[\[7\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)[\[7\]](#)

- Do not eat, drink, or smoke when using this product.[1]

#### Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[1][7]
- Keep away from sources of ignition.[7]
- Store apart from incompatible materials and foodstuff containers.[1]

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Remove all sources of ignition.[1]
- Ensure adequate ventilation.
- Use personal protective equipment, including respiratory protection.
- Prevent further leakage or spillage if it is safe to do so.[1]
- Contain the spill with inert material (e.g., sand, earth).
- Collect the absorbed material into a suitable, closed container for disposal.[1]
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[1]

## First Aid Measures

Immediate medical attention is required in case of exposure.

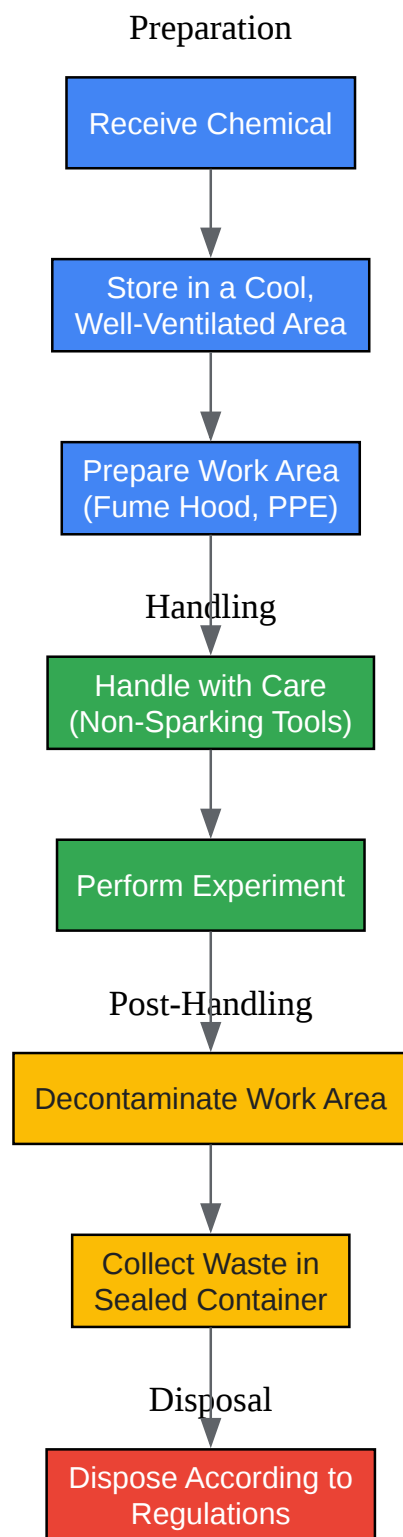
| Exposure Route | First Aid Procedure  |
|----------------|--|
| Inhalation     | Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. <a href="#">[1]</a> |
| Skin Contact   | Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. <a href="#">[1]</a>  |
| Eye Contact    | Rinse with pure water for at least 15 minutes. Consult a doctor. <a href="#">[1]</a>   |
| Ingestion      | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <a href="#">[1]</a>   |

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[\[1\]](#) The chemical should be kept in suitable and closed containers for disposal.[\[1\]](#)

## Visual Guides

### Safe Handling Workflow

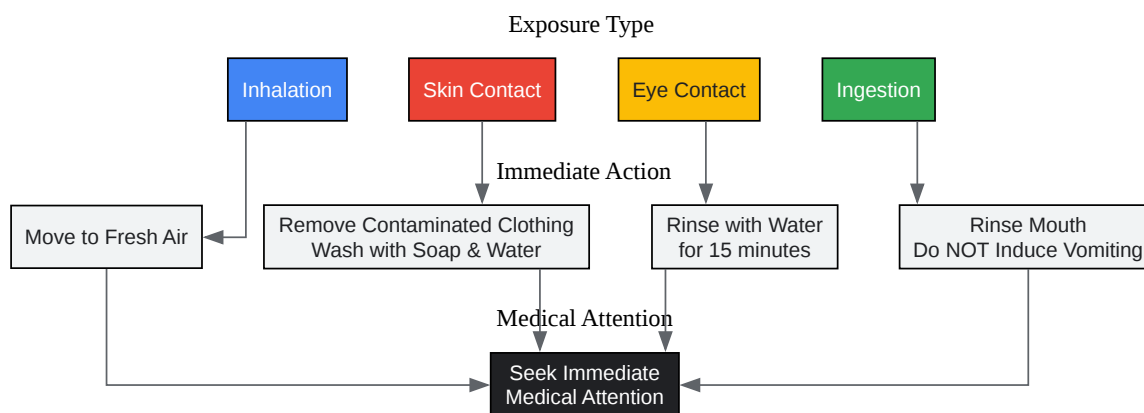


[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **methoxyacetaldehyde**.



# First Aid Procedures for Methoxyacetaldehyde Exposure



[Click to download full resolution via product page](#)

Caption: First aid procedures for different exposure routes.

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. Methoxyacetaldehyde | CAS#:10312-83-1 | Chemsrce [chemsrc.com]
- 3. Methoxyacetaldehyde | C<sub>3</sub>H<sub>6</sub>O<sub>2</sub> | CID 91563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methoxyacetaldehyde | lookchem [lookchem.com]
- 5. methoxyacetaldehyde, 10312-83-1 [thegoodscentscompany.com]
- 6. benchchem.com [benchchem.com]

- 7. [cdn.chemservice.com](https://cdn.chemservice.com) [[cdn.chemservice.com](https://cdn.chemservice.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methoxyacetaldehyde: Safety and Handling Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081698#methoxyacetaldehyde-safety-and-handling-precautions>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)